

Comprehensive Safety and Handling Guide for Ethyl 2-(4-aminocyclohexyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(4-aminocyclohexyl)acetate

Cat. No.: B1273524

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This guide provides essential safety, handling, and disposal information for **Ethyl 2-(4-aminocyclohexyl)acetate** (CAS No: 76308-26-4), tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Hazard Identification and Classification

Ethyl 2-(4-aminocyclohexyl)acetate hydrochloride is classified as an irritant and is harmful if swallowed.^{[1][2]} It can cause skin, eye, and respiratory irritation.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[1][2]}
- H315: Causes skin irritation^{[1][2]}
- H319: Causes serious eye irritation^{[1][2]}
- H335: May cause respiratory irritation^{[1][2]}

Chemical and Physical Properties

Property	Value
Molecular Formula	C10H20ClNO2[3]
Molecular Weight	221.72 g/mol [3]
Melting Point	177 °C[4]
Storage Temperature	2-8°C under an inert gas[4]
Solubility	Slightly soluble in Methanol[4]
Appearance	Solid

Personal Protective Equipment (PPE)

A crucial aspect of safely handling **Ethyl 2-(4-aminocyclohexyl)acetate** is the consistent and correct use of personal protective equipment. The following PPE is recommended to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Standards
Eye/Face Protection	Safety glasses with side-shields or a face shield.	Conforming to EN166 (EU) or NIOSH (US) approved standards.[2][3]
Skin Protection	Chemical-resistant gloves (inspect before use) and a lab coat or complete suit protecting against chemicals.	Follow good laboratory practices for glove removal and disposal.[2][3]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. Use NIOSH (US) or CEN (EU) approved respirators.[3]	

Operational and Handling Protocols

Handling:

- Work in a well-ventilated area, preferably with a local exhaust system.[\[5\]](#)
- Avoid the formation and inhalation of dust, vapors, or mists.[\[2\]](#)[\[3\]](#)
- Prevent contact with skin, eyes, and clothing.[\[5\]](#)
- Wash hands thoroughly after handling the substance.[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[6\]](#)

Storage:

- Keep the container tightly closed.[\[5\]](#)[\[6\]](#)
- Store in a cool, dark, and well-ventilated place.[\[5\]](#)
- It is recommended to store under an inert gas atmosphere.[\[5\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure. Always have a copy of the Safety Data Sheet (SDS) available for medical personnel.[\[2\]](#)[\[3\]](#)

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.[2][3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation occurs. [2][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]

Spill and Disposal Plan

Spill Containment and Cleanup:

- Evacuate: Evacuate personnel from the spill area.[2][3]
- Ventilate: Ensure the area is well-ventilated.[2][3]
- Wear PPE: Use appropriate personal protective equipment as outlined above.[2][3]
- Containment: Prevent the product from entering drains.[2][3]
- Cleanup: For solid spills, sweep up and shovel the material into a suitable, closed container for disposal, avoiding dust creation.[2][3] For liquid spills, absorb with an inert material.
- Disposal: Dispose of the waste in accordance with all applicable federal, state, and local regulations.[3]

Waste Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3]
- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated packaging should be disposed of as an unused product.[3]

Chemical Spill Response Workflow

Caption: A logical workflow for responding to a chemical spill.

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